

Application Notes and Protocols: Carbenicillin (Sodium Salt) Stock Solution

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Compound of Interest

Compound Name: Carbenicillin (sodium salt)

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Introduction

Carbenicillin is a semi-synthetic penicillin antibiotic belonging to the β -lactam class.[1] It is a broad-spectrum bactericidal agent effective against many Gram-positive and Gram-negative bacteria.[1] Carbenicillin functions by inhibiting the synthesis of the bacterial cell wall.[1][2][3] Specifically, it acylates and inactivates the transpeptidase enzyme, which is crucial for cross-linking peptidoglycan strands, the final step in cell wall biosynthesis.[2][4] This disruption of cell wall integrity leads to cell lysis and bacterial death.[4]

Compared to ampicillin, carbenicillin offers greater stability, particularly in culture media where it is more resistant to degradation by heat and lower pH.[1] This stability reduces the occurrence of satellite colonies on agar plates.[1] It is frequently used in molecular biology for the selection of transformed bacteria containing plasmids that confer resistance, typically through the expression of a β -lactamase gene.[1]

Physicochemical Properties

A summary of the key physicochemical properties of carbenicillin disodium salt is provided below.

Property	Value	References
Molecular Formula	C ₁₇ H ₁₆ N ₂ Na ₂ O ₆ S	[2] [4] [5]
Molecular Weight	422.36 g/mol	[5]
Appearance	White to slightly beige crystalline powder	[1] [6]
Solubility in Water	Up to 50 mg/mL	[7] [8]

Storage and Stability

Proper storage is critical to maintain the efficacy of carbenicillin.

Form	Storage Temperature	Shelf Life	References
Powder	2°C to 8°C	At least 1 year	[1] [9]
Powder	-20°C	At least 3 years	[1]
Stock Solution (Aqueous)	4°C	Up to 5 days	[8]
Stock Solution (Aqueous)	-20°C	Up to 6 months	[1] [7]

Experimental Protocols

Preparation of a 50 mg/mL Carbenicillin Stock Solution

This protocol describes the preparation of a 1000X stock solution at a concentration of 50 mg/mL.

Materials:

- Carbenicillin disodium salt powder
- Sterile, distilled, or deionized water

- Sterile 0.22 μm syringe filter
- Sterile conical tubes or microcentrifuge tubes
- Vortex mixer
- Analytical balance and weigh boat

Procedure:

- **Weighing:** Accurately weigh out the desired amount of carbenicillin disodium salt powder. For example, to prepare 10 mL of a 50 mg/mL stock solution, weigh 500 mg of the powder.
- **Dissolving:** Add the powder to a sterile container and add a portion of the sterile water (e.g., 8 mL). Vortex thoroughly to ensure the powder is completely dissolved.[\[7\]](#)
- **Volume Adjustment:** Adjust the final volume to 10 mL with sterile water.
- **Sterilization:** Sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile container. Do not autoclave carbenicillin solutions, as heat will cause degradation.[\[1\]](#)
- **Aliquoting and Storage:** Dispense the sterile stock solution into smaller, single-use aliquots in sterile tubes. Store these aliquots at -20°C for up to six months.[\[1\]](#)[\[7\]](#)

Use in Bacterial Culture

Working Concentration:

The recommended working concentration of carbenicillin in bacterial culture media typically ranges from 20 to 100 $\mu\text{g/mL}$.[\[1\]](#)[\[8\]](#) The optimal concentration may vary depending on the bacterial strain and the copy number of the resistance plasmid.

Procedure for Media Preparation:

- Prepare and autoclave the desired liquid or solid growth medium (e.g., LB broth or LB agar).
- Allow the medium to cool to a temperature of approximately $45-55^{\circ}\text{C}$.
- Thaw an aliquot of the frozen carbenicillin stock solution.

- Add the appropriate volume of the sterile carbenicillin stock solution to the cooled medium to achieve the desired final concentration. For example, to prepare 1 L of medium with a final carbenicillin concentration of 50 µg/mL, add 1 mL of the 50 mg/mL stock solution.
- Mix the medium thoroughly to ensure even distribution of the antibiotic.
- For solid media, pour the plates and allow them to solidify before use.

Diagrams

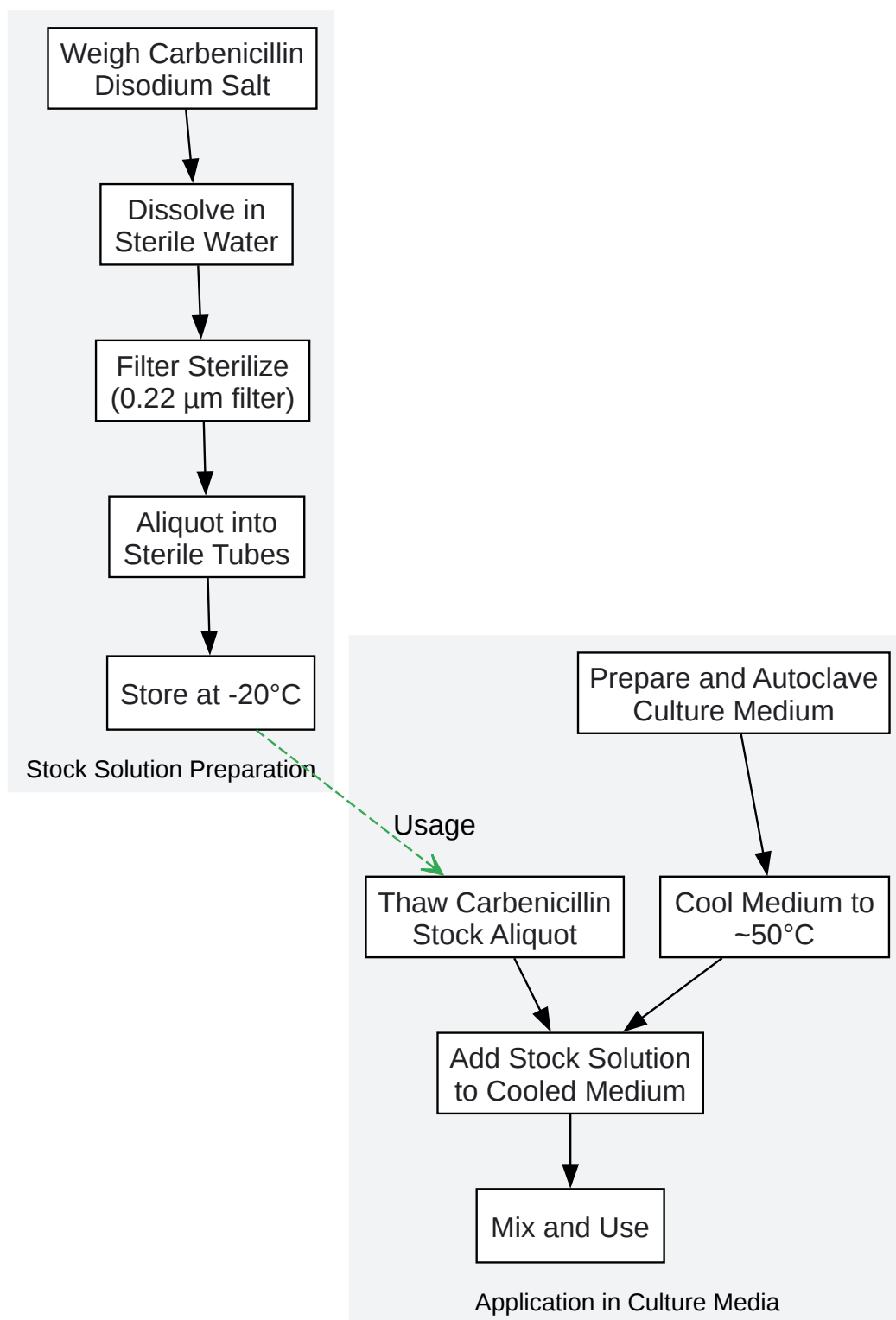


Figure 1. Workflow for Carbenicillin Stock Solution Preparation and Use

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Caption: Workflow for preparing and using carbenicillin stock solution.

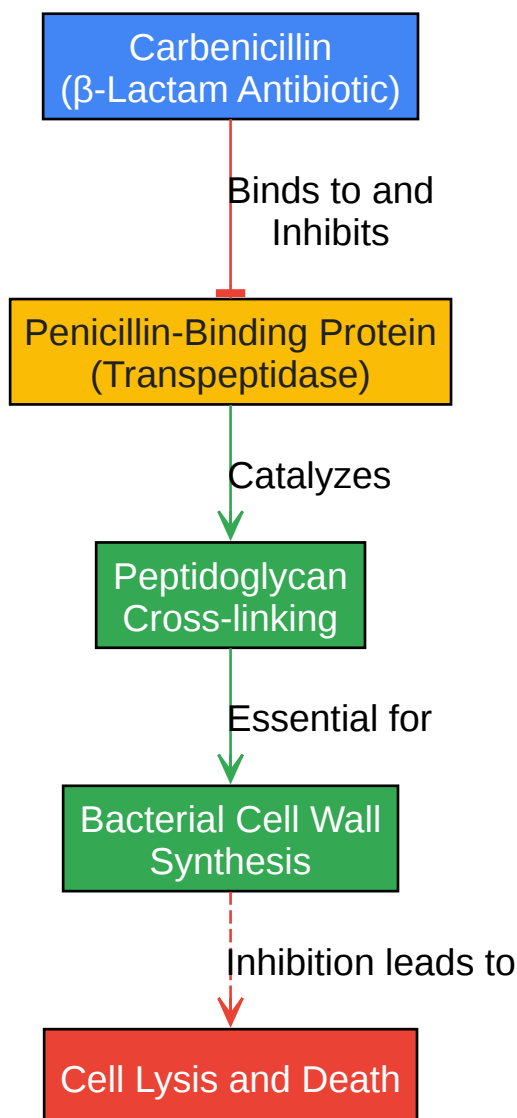


Figure 2. Mechanism of Action of Carbenicillin

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Caption: Carbenicillin inhibits bacterial cell wall synthesis.

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